

Application Notes and Protocols for the Quantification of 3-O-Methyltirotundin

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Compound of Interest

Compound Name: 3-O-Methyltirotundin

Cat. No.: B15590406

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Introduction

3-O-Methyltirotundin is a compound of increasing interest within phytochemical and pharmacological research. Accurate and precise quantification of this analyte in various matrices, such as plant extracts, plasma, and tissue homogenates, is crucial for pharmacokinetic studies, quality control of herbal preparations, and understanding its biological activity. This document provides detailed analytical methods for the quantification of **3-O-Methyltirotundin** using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). The protocols described herein are designed to offer robust and reliable results.

Analytical Techniques

Two primary analytical techniques are presented for the quantification of **3-O-Methyltirotundin**:

- HPLC-UV: A widely accessible and cost-effective method suitable for routine quality control and quantification in less complex matrices.

- LC-MS/MS: A highly sensitive and selective method ideal for bioanalytical studies requiring low detection limits in complex biological matrices.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protocol 1: Quantification of 3-O-Methyltirotundin by HPLC-UV

This protocol outlines a reverse-phase HPLC method with UV detection for the quantification of **3-O-Methyltirotundin**.

Sample Preparation

a) Plant Material:

- Dry the plant material at 40°C and grind it into a fine powder.
- Accurately weigh 1.0 g of the powdered sample.
- Extract with 20 mL of methanol in an ultrasonic bath for 30 minutes.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Collect the supernatant. Repeat the extraction process twice more.
- Combine the supernatants and evaporate to dryness under reduced pressure.
- Reconstitute the residue in 5 mL of the mobile phase and filter through a 0.45 µm syringe filter before injection.

b) Biological Matrices (Plasma/Serum):

- To 100 µL of plasma or serum, add 300 µL of acetonitrile containing an appropriate internal standard.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 12,000 rpm for 10 minutes.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.
- Filter through a 0.22 µm syringe filter before injection.

Chromatographic Conditions

- Instrument: HPLC system with a UV/Vis detector.
- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).^[4]
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
- Gradient Program:
 - 0-5 min: 20% B
 - 5-25 min: 20% to 80% B
 - 25-30 min: 80% B
 - 30-35 min: 80% to 20% B
 - 35-40 min: 20% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 280 nm (or the UV maximum of **3-O-Methyltirotundin**).
- Injection Volume: 20 µL.

Method Validation and Quantitative Data

The method should be validated according to ICH guidelines for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).^[5]

Parameter	Result
Linearity Range	1 - 200 µg/mL
Correlation Coefficient (r ²)	> 0.999
LOD	0.25 µg/mL
LOQ	0.75 µg/mL
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 3%
Accuracy (Recovery %)	98 - 102%

Table 1: Hypothetical validation data for the HPLC-UV method.

Protocol 2: Quantification of 3-O-Methyltirotundin by LC-MS/MS

This protocol provides a highly sensitive and selective method for quantifying **3-O-Methyltirotundin**, particularly in biological samples.

Sample Preparation

Sample preparation follows the same procedure as for the HPLC-UV method (Protocol 1, Section 1b). The use of an isotopically labeled internal standard is highly recommended for optimal accuracy.

LC-MS/MS Conditions

- Instrument: A UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: C18 UHPLC column (e.g., 100 x 2.1 mm, 1.8 µm particle size).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).

- Gradient Program:
 - 0-1 min: 5% B
 - 1-5 min: 5% to 95% B
 - 5-7 min: 95% B
 - 7-7.1 min: 95% to 5% B
 - 7.1-9 min: 5% B
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Mass Spectrometry Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - Hypothetical MRM Transitions:
 - **3-O-Methyltirotundin**: Precursor ion (Q1) m/z $[M+H]^+$ → Product ion (Q3) m/z [Fragment]⁺
 - Internal Standard: Precursor ion (Q1) m/z $[M+H]^+$ → Product ion (Q3) m/z [Fragment]⁺
 - Ion Source Temperature: 500°C.
 - Capillary Voltage: 3.5 kV.
 - Collision Gas: Argon.

Method Validation and Quantitative Data

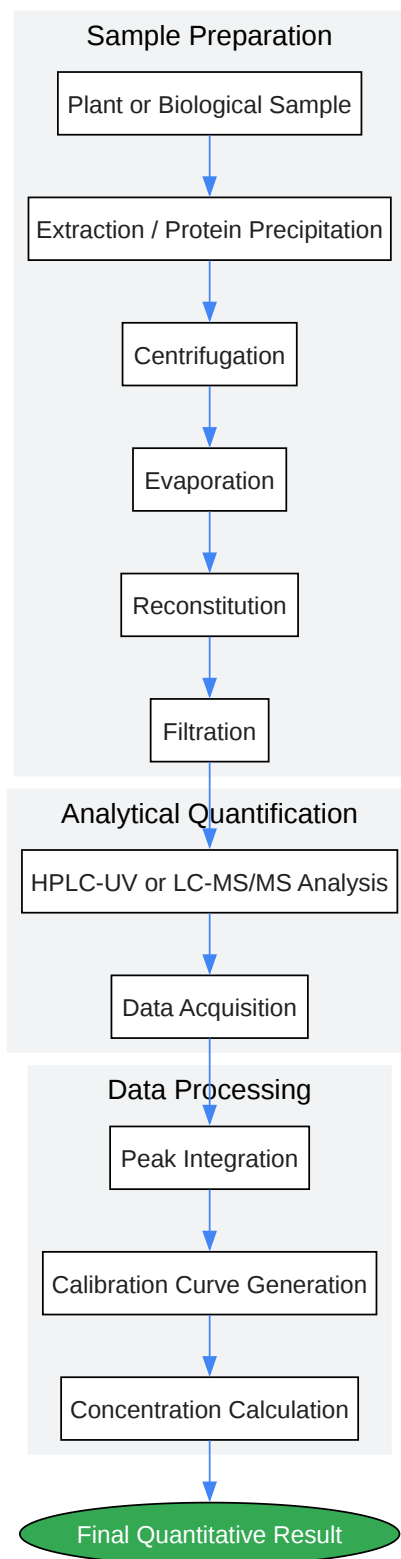
Parameter	Result
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.998
LOD	0.03 ng/mL
LOQ	0.1 ng/mL
Intra-day Precision (%RSD)	< 5%
Inter-day Precision (%RSD)	< 7%
Accuracy (Recovery %)	95 - 105%
Matrix Effect	< 15%

Table 2: Hypothetical validation data for the LC-MS/MS method.

Visualizations

Experimental Workflow

Experimental Workflow for Quantification

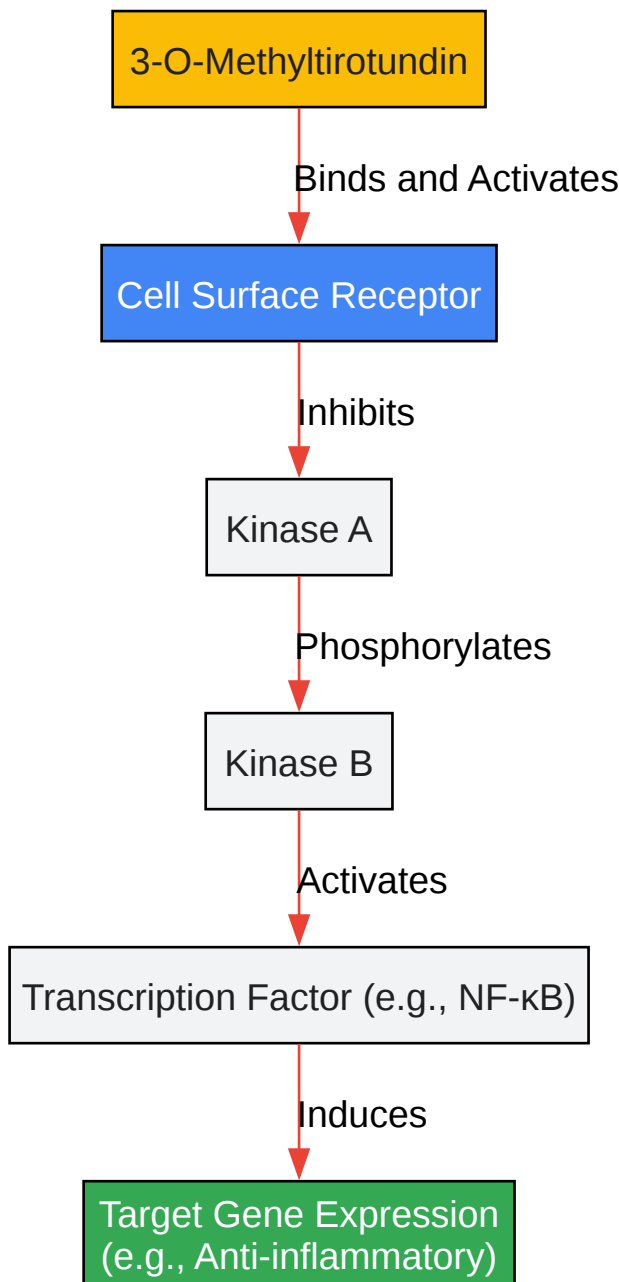


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Caption: Workflow for the quantification of **3-O-Methyltirotundin**.

Hypothetical Signaling Pathway Involvement

Hypothetical Signaling Pathway



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Caption: Hypothetical signaling pathway for **3-O-Methyltirotundin**.

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